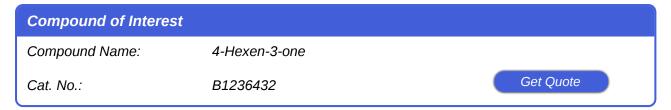


CAS number 2497-21-4 physical and chemical properties

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An In-Depth Technical Guide to 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) (CAS No. 119-47-1)

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of 2,2'-Methylenebis(6-tert-butyl-4-methylphenol), a compound of interest to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2,2'-Methylenebis(6-tert-butyl-4-methylphenol) is a synthetic antioxidant. Its primary function is to inhibit oxidation and is used in various industrial applications. The physical and chemical properties are summarized below.



Property	Value
CAS Number	119-47-1
Molecular Formula	C23H32O2
Molecular Weight	340.50 g/mol
Appearance	White powder[1]
Odor	Slight phenol odor[1]
Melting Point	123-127 °C[1][2][3][4]
Boiling Point	428.6 ± 40.0 °C at 760 mmHg[2]
Density	1.04-1.07 g/cm ³ [1][5]
Solubility	Soluble in oxygen and aromatic solvents.[5][6] Practically insoluble in water.[7]
Vapor Pressure	<1 hPa[7]
Flash Point	185 °C[5][7]
Autoignition Temp.	350 °C[7]
LogP	6.25[5]

Experimental Protocols Synthesis of 2,2'-Methylenebis(6-tert-butyl-4-methylphenol)

A common method for the synthesis of this compound involves the reaction of 2,6-di-tert-butyl-4-methylphenol with methylal in the presence of an acid catalyst.

Procedure:

- 220 g (1 g-mol) of 2,6-di-tert-butyl-4-methylphenol and 2.2 g of concentrated sulfuric acid are charged into a reactor.[8]
- The mixture is heated to 120 °C.[8]



- 76 g (1.0 g-mol) of methylal is fed into the reactor over a period of 1 hour.[8]
- The reaction mass is then processed to isolate the final product.[8]
- Unreacted methylal and 2,6-di-tert-butyl-4-methylphenol can be recycled.[8]

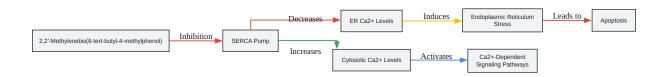
This process yields 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) with high purity.[8]

Biological Activity and Signaling

While primarily used as an industrial antioxidant, some studies have investigated the biological effects of 2,2'-Methylenebis(6-tert-butyl-4-methylphenol). Research has explored its toxicological profile, including acute, subchronic, and chronic toxicity in rats. There is also evidence suggesting it may inhibit the sarcoplasmic and endoplasmic reticulum Ca2+ ATPase (SERCA) pump.[2][3]

Hypothesized SERCA Pump Inhibition Pathway

The following diagram illustrates a simplified, hypothesized pathway of how 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) might interact with the SERCA pump, leading to downstream cellular effects.



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Caption: Hypothesized pathway of SERCA pump inhibition.

Safety Information

2,2'-Methylenebis(6-tert-butyl-4-methylphenol) is classified with the GHS08 pictogram, indicating it may pose health hazards.[7] It is suspected of damaging fertility.[9][10] Appropriate



personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling this compound. It should be stored in a locked, well-ventilated area.[9][10]

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